

# Application Notes and Protocols: Preparing Stock Solutions of N-0861 Racemate

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## Compound of Interest

Compound Name: N-0861 racemate

Cat. No.: B2888030

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## Introduction

**N-0861 racemate** is a selective antagonist of the adenosine A1 receptor.<sup>[1]</sup> As a crucial tool in pharmacological research, particularly in studies involving the modulation of adenosine signaling, the proper preparation of stock solutions is paramount to ensure experimental accuracy and reproducibility. These application notes provide a detailed protocol for the preparation, storage, and handling of **N-0861 racemate** stock solutions for in vitro and in vivo applications.

## Chemical Properties of N-0861 Racemate

A summary of the key chemical properties of **N-0861 racemate** is provided in the table below.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>17</sub> N <sub>5</sub>
Molecular Weight	243.31 g/mol <sup>[2]</sup>
CAS Number	121241-87-0 <sup>[1]</sup>
Appearance	Solid <sup>[1]</sup>

## Experimental Protocols

### Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **N-0861 racemate** in dimethyl sulfoxide (DMSO).

Materials:

- **N-0861 racemate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Vortex mixer
- Calibrated micropipettes
- Analytical balance

Procedure:

- **Equilibrate Reagents:** Allow the **N-0861 racemate** powder and anhydrous DMSO to come to room temperature before use.
- **Weighing the Compound:** Weigh out a precise amount of **N-0861 racemate** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.43 mg of **N-0861 racemate** (Molecular Weight: 243.31 g/mol ).
- **Dissolution:** Add the weighed **N-0861 racemate** to a sterile microcentrifuge tube or vial. Add the appropriate volume of anhydrous DMSO. For a 10 mM solution with 2.43 mg of the compound, add 1 mL of DMSO.
- **Mixing:** Cap the tube or vial securely and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in amber or foil-covered microcentrifuge tubes to protect from light. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[1]</sup> Avoid repeated freeze-thaw cycles.

## Preparation of Aqueous Working Solutions from DMSO Stock

For many cell-based assays, it is necessary to dilute the DMSO stock solution into an aqueous buffer or cell culture medium.

Materials:

- 10 mM **N-0861 racemate** stock solution in DMSO
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium)
- Sterile microcentrifuge tubes

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **N-0861 racemate** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the DMSO stock solution in the desired aqueous buffer to achieve the final working concentration.
  - Important: To avoid precipitation, the final concentration of DMSO in the working solution should be kept low, typically below 0.5%.
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can cause the compound to precipitate out of the aqueous solution.
- Use Immediately: It is recommended to prepare aqueous working solutions fresh for each experiment and use them immediately.

## Data Presentation

## Solubility and Storage Recommendations

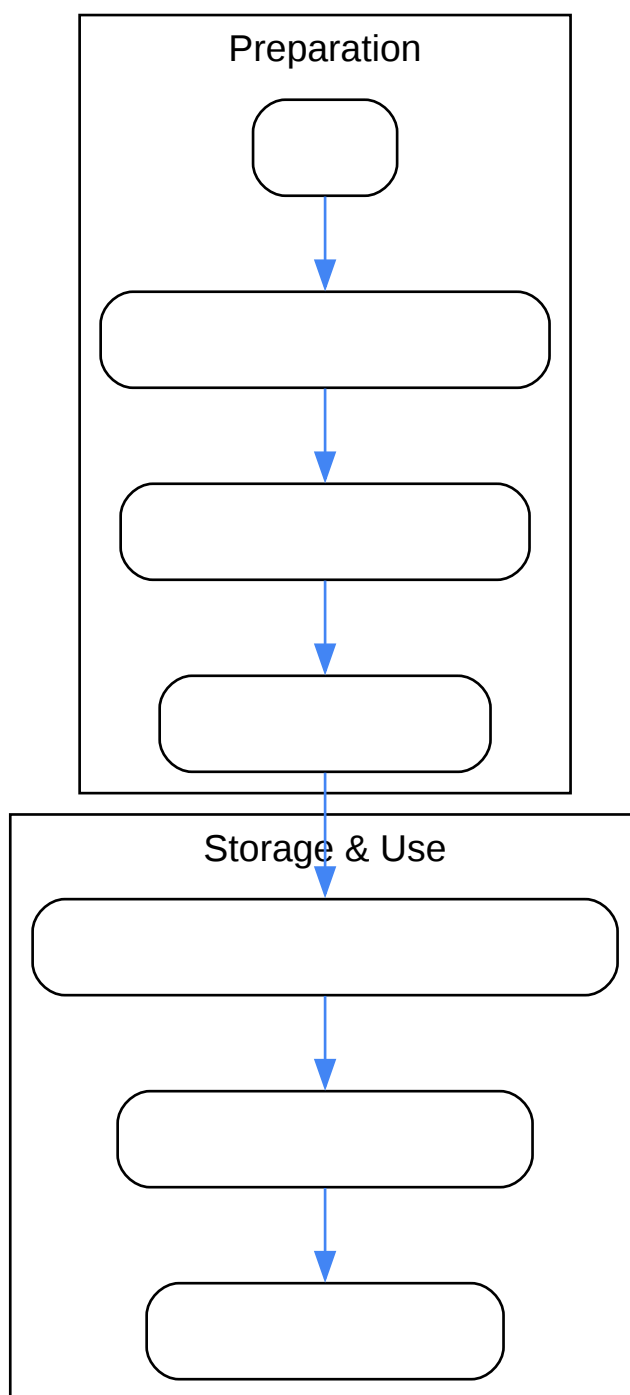
Solvent	Solubility	Storage of Stock Solution
DMSO	Soluble	-20°C (1 month), -80°C (6 months)[1]
Ethanol	May be soluble	Not specified; test on a small scale.
Water	Not specified; likely poorly soluble	Not recommended for primary stock.
DMF	May be soluble	Not specified; test on a small scale.

## Storage of N-0861 Racemate Powder

Storage Condition	Duration
-20°C	3 years[1]
4°C	2 years[1]

## Visualizations

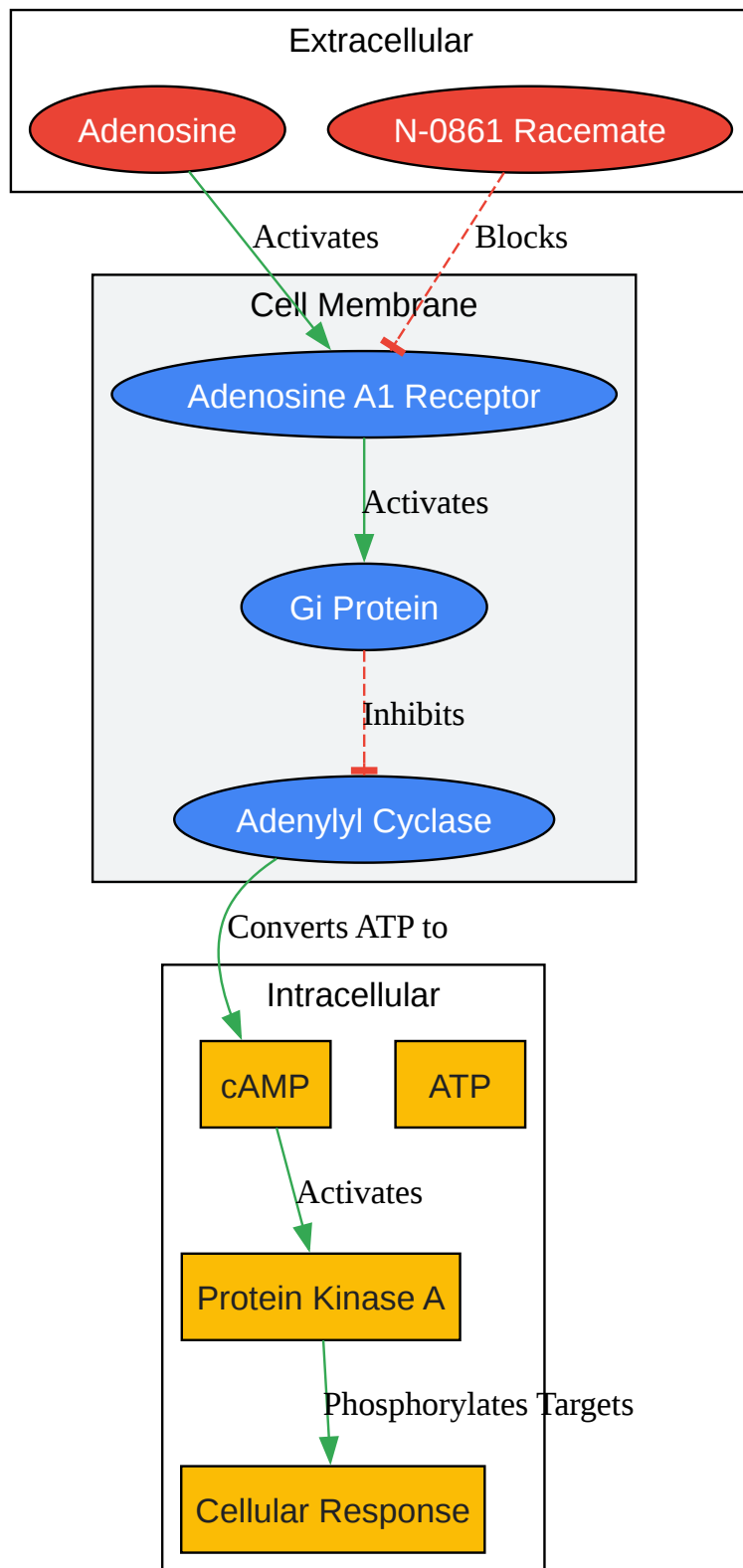
## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **N-0861 racemate** stock solution.

## Signaling Pathway of Adenosine A1 Receptor Antagonism



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Caption: N-0861 blocks adenosine's inhibition of adenylyl cyclase.

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## References

- 1. N-0861 racemate | platelet activating factor (PAF) antagonist | CAS 121241-87-0 | Adenosine Receptor Antagonist | 美国InvivoChem [invivochem.cn]
- 2. targetmol.cn [targetmol.cn]
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